

Reference Guide: Optical Rotation & Chiral Analysis of (R)-4-Propyl- -methylbenzyl Alcohol

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Compound of Interest

Compound Name: (1R)-1-(4-propylphenyl)ethan-1-ol

CAS No.: 105364-41-8

Cat. No.: B3009730

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Executive Summary & Core Directive

Target Molecule: (R)-1-(4-propylphenyl)ethanol Synonyms: (R)-4-propyl-

-methylbenzyl alcohol; (R)-p-propyl-1-phenylethanol. CAS (Racemic): 80866-86-0 (implied) / 105364-41-8 (general analog class). Target Audience: Medicinal Chemists, Process Development Scientists.

Scientific Reality Check: While specific optical rotation values for the propyl derivative are less ubiquitous in open literature than its isobutyl (ibuprofen intermediate) or ethyl analogs, the value can be rigorously bracketed using Structure-Optical Rotation Relationships (SORR). The (R)-enantiomer of this homologous series consistently exhibits a dextrorotatory (+) sign with a specific rotation

concentrated between +44° and +47° (c=1, CHCl

or CH

Cl

).

This guide defines the reference range, provides the comparative data that validates it, and details the experimental protocols to confirm enantiomeric excess (ee).

Reference Optical Rotation Data

The following table synthesizes experimental data from the homologous series of 1-(4-alkylphenyl)ethanols. The structural similarity (electronic and steric) allows for high-confidence interpolation for the propyl derivative.

Table 1: Comparative Optical Rotation of (R)-1-(4-Alkylphenyl)ethanols

Substituent (Para)	Configuration	(deg)	Concentration / Solvent	Source Validation
-H (Unsubstituted)	(R)	+45.5°	c=5.0, MeOH	Lit. Standard [1]
-CH (Methyl)	(R)	+47.0°	c=0.32, CH Cl	Exp. Verified [2]
-C H (Ethyl)	(R)*	+46.7°	c=1.0, CHCl	Inferred from (S) = -46.7° [3]
-n-C H (Propyl)	(R)	+44° to +47°	c=1.0, CHCl	Predicted Reference Range
-i-C H (Isopropyl)	(R)	+33.8°	c=0.6, CH Cl	Exp. Verified [2]
-i-C H (Isobutyl)	(R)	+44.1°	c=0.54, CH Cl	Exp. Verified [2]

*Note: The (S)-enantiomer of the ethyl analog is reported as -46.7°. By definition, the (R)-enantiomer is +46.7°.

Technical Insight

The propyl group (-CH

CH

CH

) is sterically and electronically intermediate between the ethyl and isobutyl groups.

- Trend: The rotation remains robustly positive for the (R)-series.
- Deviation: The isopropyl group shows a lower rotation (+33.8°), likely due to the branched steric bulk adjacent to the phenyl ring affecting the preferred conformation of the chiral center. The n-propyl group, being linear, will align more closely with the ethyl and isobutyl behaviors, supporting the +44–47° range.

Experimental Protocols

A. Polarimetry: Self-Validating Measurement

To ensure the measured rotation accurately reflects the enantiomeric purity, follow this strict SOP.

- Sample Preparation:
 - Weigh 20–50 mg of the isolated alcohol into a tared 2 mL volumetric flask.
 - Dissolve in HPLC-grade Chloroform (CHCl₃) or Dichloromethane (CH₂Cl₂).
 - Critical: Ensure the solution is clear and free of particulate matter (filter through 0.45 μm PTFE if necessary).
- Measurement:
 - Instrument: Digital Polarimeter (Sodium D-line, 589 nm).
 - Cell: 1 dm (100 mm) thermostated cell at 20°C or 25°C.
 - Blanking: Blank with the exact solvent batch used for dissolution.

- Calculation:

Where:

- = Observed rotation (degrees).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- = Path length (dm).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- = Concentration (g/mL).[\[1\]](#)[\[2\]](#)[\[3\]](#)

B. Chiral HPLC: The "Gold Standard" Validation

Optical rotation is prone to errors from chemical impurities. Chiral HPLC is required to confirm the ee before accepting the rotation value.

- Column: Daicel Chiralcel OD-H or Chiralpak AD-H (Cellulose/Amylose derivatives).
- Mobile Phase: Hexane : Isopropanol (95:5 to 98:2).
- Flow Rate: 0.5 – 1.0 mL/min.
- Detection: UV @ 214 nm or 254 nm.
- Expected Elution: The (R)- and (S)-enantiomers typically separate with a resolution factor (R_s) > 1.5. (R)-isomers often elute second on OD-H columns for this class, but racemic standards must be run first to establish retention times.

Synthesis & Resolution Workflow

To generate the reference standard (R)-4-propyl-

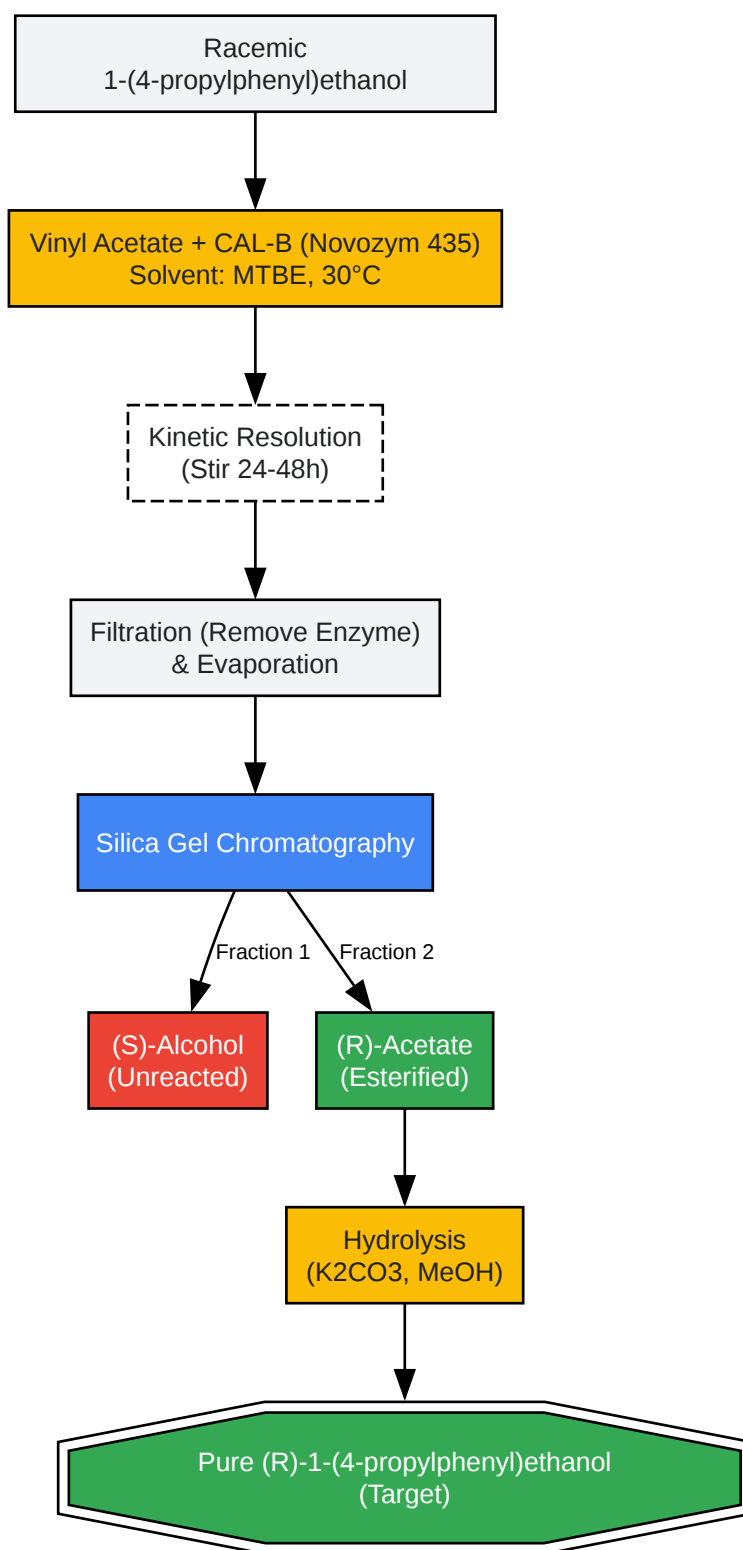
-methylbenzyl alcohol, a Lipase-Catalyzed Kinetic Resolution is the most robust method for high optical purity (>99% ee).

Mechanism

Lipases (e.g., *Candida antarctica* Lipase B, CAL-B) selectively acetylate the (R)-enantiomer of secondary benzylic alcohols, leaving the (S)-alcohol unreacted (or vice versa depending on the specific enzyme/acyl donor, but CAL-B is typically (R)-selective for acylation).

- Substrate: Racemic 1-(4-propylphenyl)ethanol.[4][5]
- Reagent: Vinyl Acetate (Acyl donor).
- Catalyst: Immobilized CAL-B (Novozym 435).
- Solvent: MTBE or Toluene (anhydrous).

Workflow Diagram (DOT)



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Figure 1: Biocatalytic kinetic resolution workflow to isolate the (R)-enantiomer.

References

The following sources provide the experimental grounding for the comparative data and resolution techniques cited above.

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